

safety and handling precautions for 1-(1-piperidino)cyclohexene

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Compound of Interest

Compound Name: 1-(1-piperidino)cyclohexene

Cat. No.: B7797646

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An In-depth Technical Guide to the Safe Handling and Application of **1-(1-piperidino)cyclohexene**

Introduction: Understanding 1-(1-piperidino)cyclohexene

1-(1-piperidino)cyclohexene (CAS No. 2981-10-4) is a substituted enamine, a class of organic compounds characterized by an amino group attached to a double-bonded carbon. It serves as a valuable and versatile synthetic intermediate in drug discovery and development. Its utility stems from the nucleophilic character of the α -carbon, enabling reactions with a variety of electrophiles. This reactivity is harnessed in the synthesis of complex molecules, including steroids and hormones such as progesterone.^{[1][2]}

However, the very reactivity that makes this compound a powerful synthetic tool also necessitates a thorough understanding of its hazards and the implementation of rigorous safety protocols. This guide provides an in-depth analysis of the safety and handling precautions for **1-(1-piperidino)cyclohexene**, grounded in its chemical properties and reactivity profile. It is intended for researchers, chemists, and drug development professionals who handle this reagent in a laboratory setting.

Hazard Identification and Risk Assessment

A comprehensive risk assessment is the foundation of safe laboratory practice. For **1-(1-piperidino)cyclohexene**, the risks are significant and primarily associated with its corrosive nature.

GHS Classification and Core Hazards

The Globally Harmonized System (GHS) provides a clear framework for understanding the hazards of this compound. It is classified as:

- Skin Corrosion/Irritation, Category 1B: Causes severe skin burns and damage upon contact. [\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Eye Irritation, Category 1: Causes serious, potentially irreversible eye damage. [\[3\]](#)[\[4\]](#)
- Acute Toxicity, Oral, Category 4: Harmful if swallowed. [\[5\]](#)[\[6\]](#)[\[7\]](#)

The corrosive properties are the most immediate danger. Direct contact with the liquid can cause rapid tissue destruction. [\[8\]](#) A critical and severe risk associated with ingestion is the potential for perforation of the stomach or esophagus. [\[3\]](#)

Toxicological Profile

While comprehensive toxicological data such as LD50 or LC50 values are not readily available, the corrosive nature of the compound dictates that all routes of exposure—dermal, ocular, inhalation, and ingestion—are hazardous. [\[3\]](#) The lack of extensive toxicity data underscores the importance of adhering to the precautionary principle: minimizing all potential exposures.

An Initial Threshold Screening Level (ITSL) for piperidinocyclohexene has been established at 2 µg/m³ based on an annual averaging time, indicating a need to control airborne concentrations to very low levels. [\[9\]](#)

Physicochemical Properties and Reactivity

Understanding the chemical's properties is key to explaining the causality behind handling procedures.

Property	Value	Source(s)
CAS Number	2981-10-4	[6][10]
Molecular Formula	C ₁₁ H ₁₉ N	[9][11]
Molecular Weight	165.28 g/mol	[4][9][11]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	120-122 °C @ 16 mmHg	[3]
Flash Point	> 102.8 °C	[10]
Density	~0.978 g/cm ³	

Reactivity Insights: The primary reactivity hazard stems from its nature as an enamine. Enamines are susceptible to hydrolysis under acidic conditions, or even with water, reverting to the parent ketone (cyclohexanone) and secondary amine (piperidine).[12][13][14] This hydrolytic instability is the reason why storage must be anhydrous.

The other major incompatibility is with strong oxidizing agents, with which it can react vigorously.[3] The compound is considered stable under normal, recommended storage conditions, and hazardous polymerization is not expected.[3]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with robust PPE, is essential.

Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All manipulations of **1-(1-piperidino)cyclohexene**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[2]
- **Safety Showers and Eyewash Stations:** These must be readily accessible and tested regularly. Their proximity is critical for immediate decontamination in case of accidental

exposure.[\[2\]](#)[\[3\]](#)[\[15\]](#)

- Ventilation: Ensure adequate general laboratory ventilation to complement the localized exhaust of the fume hood.[\[5\]](#)

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

Appropriate PPE must be worn at all times when handling this compound.

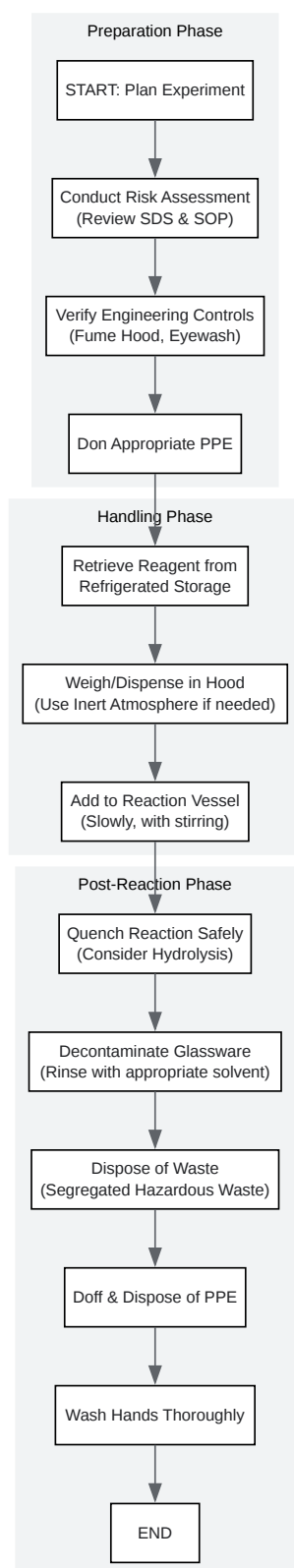
PPE Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side shields, or a full-face shield.	Protects against splashes that can cause severe, irreversible eye damage. [7] [15]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect before use.	Prevents skin contact and severe chemical burns. Double-gloving is recommended for transfers. [2] [16]
Body Protection	Flame-resistant laboratory coat and chemical-resistant apron.	Protects skin on the body and arms from splashes and spills. [2] [8]
Footwear	Closed-toe shoes made of a non-porous material.	Protects feet from spills.
Respiratory Protection	Not typically required if work is performed in a fume hood. If potential for exposure outside a hood exists, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Prevents inhalation of harmful vapors. [7]

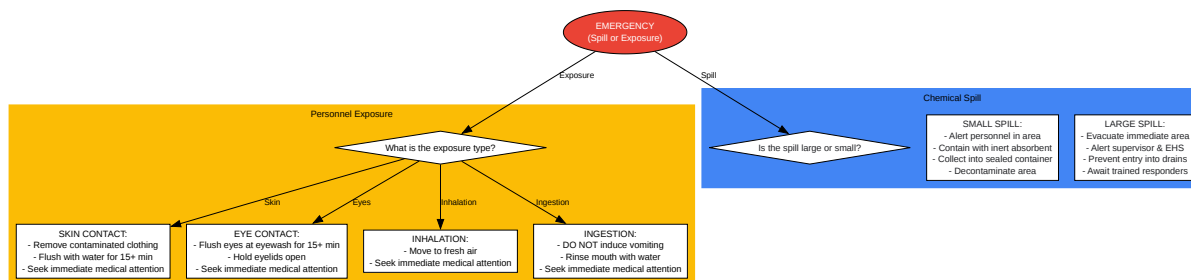
Standard Operating Procedures (SOPs)

Adherence to detailed protocols is the cornerstone of a self-validating safety system.

Workflow for Safe Handling and Use

This workflow diagram outlines the critical decision points and safety checks required when working with **1-(1-piperidino)cyclohexene**.





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